

An In-depth Technical Guide to 2-(4-Methylbenzylidene)malononitrile

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Compound of Interest

Compound Name: 2-(4-Methylbenzylidene)malononitrile

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This technical guide provides a comprehensive overview of the physicochemical properties and synthesis of **2-(4-Methylbenzylidene)malononitrile**, a versatile organic compound with applications in the synthesis of heterocyclic compounds.

Physicochemical and Structural Data

The quantitative properties of **2-(4-Methylbenzylidene)malononitrile** are summarized in the table below, providing a clear reference for experimental and theoretical applications.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₈ N ₂	[1][2]
Molecular Weight	168.19 g/mol	[1][2][3]
CAS Number	2826-25-7	[1]
Melting Point	131-132 °C (404 K)	[2]
Boiling Point	312.2°C at 760 mmHg	[1]
Density	1.123 g/cm ³	[1]
Flash Point	145.5°C	[1]
XLogP3	2.4	[3]
Crystal System	Triclinic	[2]
Space Group	P-1	[3]

Experimental Protocols

Synthesis of **2-(4-Methylbenzylidene)malononitrile**[2]

This protocol details the synthesis of **2-(4-Methylbenzylidene)malononitrile** via a Knoevenagel condensation reaction.

Materials:

- 4-methylbenzaldehyde (10 mmol)
- Malononitrile (10 mmol)
- Phosphorus pentoxide (3.54 mmol)
- Absolute ethanol (25 ml)
- Crushed ice
- Petroleum ether

- 250 ml round-bottom flask
- Mechanical stirrer
- Water bath for reflux
- Filtration apparatus
- TLC (Thin Layer Chromatography) supplies for reaction monitoring

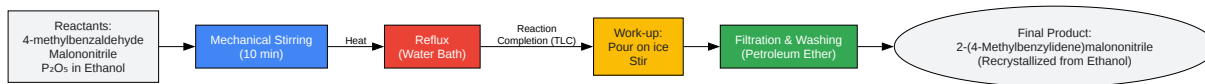
Procedure:

- Combine 10 mmol of 4-methylbenzaldehyde, 10 mmol of malononitrile, and 3.54 mmol of phosphorus pentoxide in a 250 ml round-bottom flask containing 25 ml of absolute ethanol.
- Stir the mixture mechanically for ten minutes at room temperature.
- Heat the reaction mixture to reflux using a water bath.
- Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- Upon completion, pour the reaction mixture onto crushed ice.
- Stir the mixture, which will cause the product to separate as a solid.
- Filter the solid product and wash it with petroleum ether.
- Dry the product and recrystallize it from ethanol to yield block-like colorless crystals.

Yield: 68%

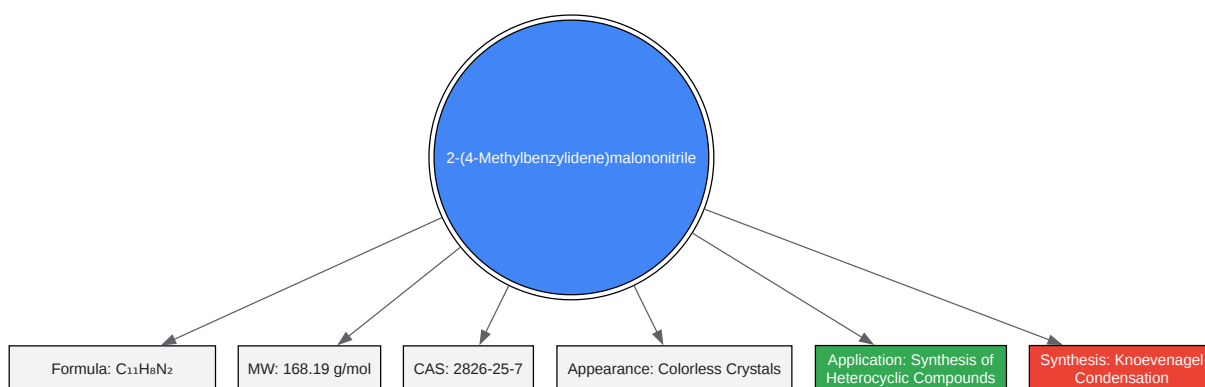
Visualizations

The following diagrams illustrate the synthesis workflow and key molecular characteristics of **2-(4-Methylbenzylidene)malononitrile**.



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Caption: Synthesis workflow for **2-(4-Methylbenzylidene)malononitrile**.



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Caption: Key properties of **2-(4-Methylbenzylidene)malononitrile**.

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